Technical Guide to the Spectroscopic Characterization of 2',4'-Dihydroxy-2-methoxychalcone

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Compound of Interest

Compound Name:	*2',4'-Dihydroxy-2-methoxychalcone*
CAS No.:	*104236-78-4*
Cat. No.:	*B3417348*

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Foreword: The Analytical Imperative for Chalcones

In the landscape of medicinal chemistry and drug development, chalcones (1,3-diaryl-2-propen-1-ones) represent a privileged scaffold.[1] These compounds, belonging to the flavonoid family, consist of two aromatic rings linked by an α,β-unsaturated carbonyl system, a structural motif responsible for a vast array of pharmacological activities, including anticancer, antioxidant, and anti-inflammatory properties.[1] The specific derivative, **2',4'-dihydroxy-2-methoxychalcone**, is a compound of significant interest, and its unambiguous structural confirmation is the bedrock upon which all subsequent biological and pharmacological investigations are built.

This guide provides an in-depth analysis of the core spectroscopic techniques—Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS)—required for the definitive characterization of this molecule. As scientists, we do not merely collect data; we interpret it to tell a story. This document is structured to explain not just the what but the why of

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the spectroscopic data, offering insights into the causal relationships between molecular structure and spectral output.

Nuclear Magnetic Resonance (NMR) Spectroscopy: The Definitive Structural Blueprint

NMR spectroscopy stands as the most powerful technique for the unambiguous structural elucidation of organic molecules. It provides a detailed map of the carbon-hydrogen framework, revealing connectivity and stereochemistry.

Causality Behind Experimental Choices

The choice of solvent and experimental parameters is critical for acquiring high-quality, interpretable data.

- Solvent Selection: Phenolic compounds like our target chalcone require careful solvent selection. While Deuterated Chloroform ($CDCl_3$) is common, Deuterated Dimethyl Sulfoxide (DMSO-d_6) is often superior for observing the exchangeable hydroxyl (-OH) protons, which might otherwise be broadened or absent.[2] For the data presented herein, DMSO-d_6 is the solvent of choice to ensure all protons are observed.

- Internal Standard: Tetramethylsilane (TMS) is the universally accepted internal standard, with its protons and carbons defined as 0.00 ppm, providing a reliable reference point for all other signals.[2][3]

Experimental Protocol: NMR Analysis

- Sample Preparation: Dissolve 5-10 mg of **2',4'-dihydroxy-2-methoxychalcone** in approximately 0.7 mL of DMSO-d_6 for ^1H NMR. For ^{13}C NMR, a more concentrated sample (20-50 mg) is advisable to compensate for the low natural abundance of the ^{13}C isotope.[2]

- Filtration: To ensure spectral resolution, filter the solution through a glass wool-plugged pipette directly into a 5 mm NMR tube.

- Instrument Parameters (^1H NMR):

  - Pulse Program: Standard single-pulse (zg30).

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- Number of Scans: 16 scans.
- Relaxation Delay: 2 seconds.
- Temperature: 298 K.

- Instrument Parameters (^{13}C NMR):
  - Pulse Program: Proton-decoupled single-pulse (zgpg30).
  - Number of Scans: 1024 scans.
  - Relaxation Delay: 2 seconds.
  - Temperature: 298 K.

Data Interpretation: ^{1}H and ^{13}C NMR Spectra

The numbering scheme used in the following analysis is illustrated in the diagram below.

Caption: Numbering scheme for **2',4'-dihydroxy-2-methoxychalcone**.

Table 1: ^{1}H NMR Spectroscopic Data (DMSO-d_6)

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Proton Label	Chemical Shift (δ, ppm)	Multiplicity	Coupling Constant (J, Hz)	Integration
H-α	~7.80	d	~15.5	1H
H-β	~7.95	d	~15.5	1H
H-6'	~7.85	d	~8.5	1H
H-3, H-4, H-5, H-6	~7.00 - 7.60	m	-	4H
H-3'	~6.40	d	~2.0	1H
H-5'	~6.45	dd	~8.5, 2.0	1H
2-OCH_3	~3.90	s	-	3H
4'-OH	~10.5	s (br)	-	1H
2'-OH	~13.0	s (br)	-	1H

Note: Exact chemical shifts can vary slightly based on sample concentration and instrument calibration. The data presented is a representative compilation.

Analysis of ^1H NMR Spectrum:

- Vinylic Protons (H-α, H-β): The two doublets around 7.80 and 7.95 ppm with a large coupling constant (J ≈ 15.5 Hz) are characteristic of trans-vinylic protons, confirming the thermodynamically stable E-configuration of the chalcone backbone.[4]
- Aromatic Protons (Ring B): The multiplet between 7.00 and 7.60 ppm integrates to four protons, corresponding to the monosubstituted B-ring carrying the methoxy group.
- Aromatic Protons (Ring A): The signals for the A-ring are shifted upfield due to the strong electron-donating effect of the two hydroxyl groups. H-6' appears as a doublet, coupled to H-5'. H-5' appears as a doublet of doublets, coupled to both H-6' and H-3'. H-3' is a doublet with a small meta-coupling to H-5'.

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- Methoxy Protons: A sharp singlet integrating to three protons at ~3.90 ppm is the classic signature of the -OCH_3 group.
- Hydroxyl Protons: The highly deshielded singlet at ~13.0 ppm is characteristic of the 2'-OH group, which forms a strong intramolecular hydrogen bond with the adjacent carbonyl oxygen. The 4'-OH appears as a broader singlet around 10.5 ppm.

Table 2: ^{13}C NMR Spectroscopic Data (DMSO-d_6)

Carbon Label	Chemical Shift (δ, ppm)
C=O	~192.5
C-β	~145.0
C-α	~122.0
C-1	~125.0
C-2	~158.0
C-3, C-4, C-5, C-6	~115.0 - 132.0
C-1'	~113.0
C-2'	~164.0
C-3'	~103.0
C-4'	~166.0
C-5'	~108.0
C-6'	~133.0
2-OCH_3	~56.0

Analysis of ^{13}C NMR Spectrum:

- Carbonyl Carbon (C=O): The signal at ~192.5 ppm is unequivocally assigned to the carbonyl carbon of the α,β-unsaturated ketone.[4][5]

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- Olefinic Carbons (C-α, C-β): The C-β signal appears further downfield than C-α due to its position relative to the carbonyl group and the B-ring.
- Oxygenated Aromatic Carbons: The signals for C-2', C-4', and C-2 are significantly downfield (~158-166 ppm) due to the direct attachment of electron-withdrawing oxygen atoms.
- Methoxy Carbon: The signal around 56.0 ppm is characteristic of a methoxy group carbon.

Infrared (IR) Spectroscopy: Functional Group Fingerprinting

IR spectroscopy is a rapid and effective method for identifying the key functional groups within a molecule. The principle lies in the absorption of infrared radiation, which excites molecular vibrations (stretching, bending) at specific frequencies.

Experimental Protocol: ATR-FTIR

A modern Attenuated Total Reflectance (ATR) accessory is the most convenient method, requiring minimal sample preparation.

- Background Scan: Record a background spectrum of the clean, empty ATR crystal.
- Sample Analysis: Place a small amount of the solid chalcone sample onto the ATR crystal.
- Data Acquisition: Apply pressure to ensure good contact and collect the sample spectrum. Typically, 32 scans are co-added to improve the signal-to-noise ratio.

Data Interpretation: Key Vibrational Frequencies

Caption: Correlation of functional groups to IR absorption regions.

Table 3: Characteristic IR Absorption Bands

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Wavenumber (cm^{-1})	Vibration Type	Functional Group
~3400 (broad)	O-H stretch	Phenolic -OH
~3050	C-H stretch	Aromatic/Vinylic C-H
~2950	C-H stretch	Aliphatic C-H (methoxy)
~1635 (strong)	C=O stretch	α,β-unsaturated Ketone
~1610, 1570, 1490	C=C stretch	Aromatic Rings & Alkene
~1250, 1150	C-O stretch	Phenol, Aryl Ether

Analysis of IR Spectrum:

- The very broad absorption band centered around 3400 cm^{-1} is definitive evidence of the hydroxyl (-OH) groups, with the broadness resulting from hydrogen bonding.[4][6]
- A strong, sharp peak around 1635 cm^{-1} is the most prominent feature of the spectrum and is assigned to the C=O stretch of the conjugated ketone.[4][6] Conjugation lowers the frequency from a typical ketone (~1715 cm^{-1}).
- Multiple sharp peaks in the 1610-1450 cm^{-1} region correspond to the C=C stretching vibrations within the two aromatic rings and the vinylic double bond.[7]

Mass Spectrometry (MS): Molecular Weight and Fragmentation

Mass spectrometry provides the exact molecular weight and, through fragmentation, offers corroborating evidence for the proposed structure.

Experimental Protocol: ESI-MS

Electrospray Ionization (ESI) is a soft ionization technique ideal for polar molecules like chalcones, typically yielding the intact molecular ion.

- Sample Preparation: Prepare a dilute solution of the chalcone in a suitable solvent like methanol or acetonitrile.

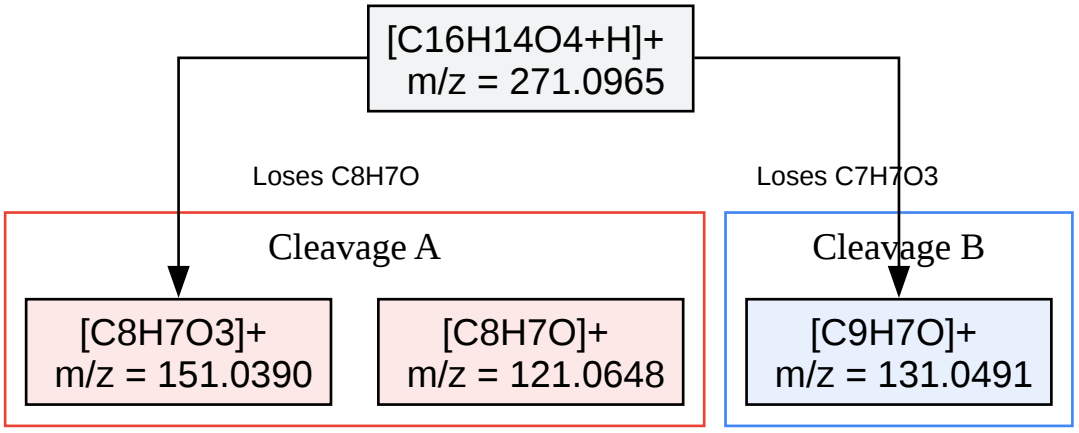
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- Infusion: Infuse the sample solution directly into the mass spectrometer's ESI source.
- Data Acquisition: Acquire spectra in both positive ($[M+H]^+$) and negative ($[M-H]^-$) ion modes to maximize information.

Data Interpretation: Molecular Ion and Fragments

The molecular formula for **2',4'-dihydroxy-2-methoxychalcone** is $C_{16}H_{14}O_4$, corresponding to a monoisotopic mass of 270.0892 g/mol .[8]

- Expected Molecular Ions:
  - Positive Mode: $[M+H]^+$ = 271.0965 m/z
  - Negative Mode: $[M-H]^-$ = 269.0819 m/z
- Trustworthiness via Fragmentation: High-resolution MS/MS experiments can validate the structure. For instance, fragmentation would likely involve cleavage on either side of the carbonyl group, yielding ions corresponding to the substituted A and B rings, thus confirming the placement of the hydroxyl and methoxy groups.



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Caption: Plausible fragmentation pathways in positive-ion ESI-MS/MS.

Conclusion

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The collective data from NMR, IR, and MS provides a self-validating and unambiguous identification of **2',4'-dihydroxy-2-methoxychalcone**. ^{1}H and ^{13}C NMR define the precise carbon-hydrogen framework and stereochemistry. IR spectroscopy confirms the presence of the key hydroxyl and conjugated carbonyl functional groups. Finally, mass spectrometry verifies the elemental composition and molecular weight. This multi-technique approach ensures the highest level of scientific integrity, providing the trustworthy characterization necessary for professionals in research and drug development.

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